

# Section 1: Compound Identification and Physicochemical Profile

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## Compound of Interest

Compound Name: *3-Ethyl-4-(hydroxymethyl)benzonitrile*

CAS No.: 202522-03-0

Cat. No.: B1292789

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**3-Ethyl-4-(hydroxymethyl)benzonitrile** is a substituted aromatic nitrile, a class of compounds frequently utilized as intermediates in organic synthesis, particularly in the field of medicinal chemistry.[1] Its structure incorporates a reactive nitrile group, a hydroxymethyl group amenable to further functionalization, and an ethyl group on a benzene core.

Molecular Structure:

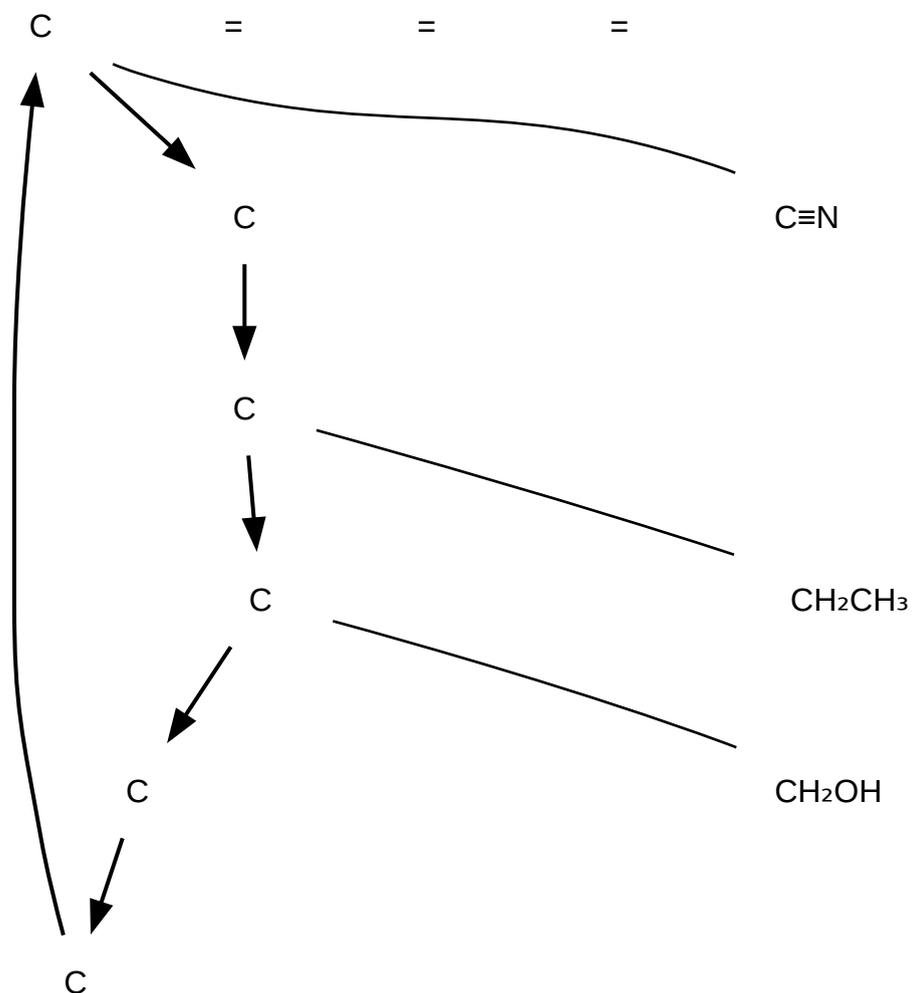


Figure 1: Chemical Structure of 3-Ethyl-4-(hydroxymethyl)benzonitrile

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Caption: Chemical structure of **3-Ethyl-4-(hydroxymethyl)benzonitrile**.

Physicochemical Data Summary:

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO	[2]
Molecular Weight	161.203 g/mol	[2]
CAS Number	Not Available	[2]
Physical Properties	Data such as melting point, boiling point, and density are not readily available in published literature.[2] The compound is expected to be a solid at room temperature, similar to related benzonitrile derivatives.	

Expert Insight: The lack of comprehensive, publicly available physicochemical data for this specific compound necessitates a conservative approach to its handling. Its structural similarity to other benzonitriles used in synthesis suggests it is likely a solid with limited water solubility.

## Section 2: The Benzonitrile Core: A Foundation for Hazard Assessment

While a specific Safety Data Sheet (SDS) for **3-Ethyl-4-(hydroxymethyl)benzonitrile** is not available, a robust safety protocol can be developed by analyzing the hazards associated with its core structure and closely related analogues.

**General Benzonitrile Hazards:** Benzonitriles as a class must be handled with caution. The primary toxicological concern stems from the nitrile (-C≡N) group. While generally stable, nitriles can, under certain conditions (e.g., harsh acidic hydrolysis or metabolism), release hydrogen cyanide.[3] High-level exposure to simpler benzonitriles can lead to symptoms ranging from dizziness and headache to convulsions, coma, and death.[4][5]

**Hazards of Substituted Hydroxymethylbenzonitriles:** SDSs for structurally similar compounds provide a more direct, albeit extrapolated, hazard profile. For instance, 4-hydroxybenzonitrile is

classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[3] Similarly, 3-Fluoro-4-hydroxybenzotrile is noted as causing skin and eye irritation.[6]

Therefore, it is prudent to assume **3-Ethyl-4-(hydroxymethyl)benzotrile** presents the following primary risks:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled, based on general classifications for similar nitriles.[7]
- Skin Irritation: Expected to cause skin irritation upon direct contact.[3][6]
- Serious Eye Damage/Irritation: Expected to cause serious eye irritation or damage.[3]
- Respiratory Irritation: Inhalation of dust or powder may cause respiratory tract irritation.[3]

Toxicological Summary: To the best of our knowledge, the specific chemical, physical, and toxicological properties of **3-Ethyl-4-(hydroxymethyl)benzotrile** have not been thoroughly investigated.[3] No component of similar products is listed as a carcinogen by IARC, NTP, or OSHA.[3] The primary mechanism of severe toxicity for nitriles is the potential blockade of cellular respiration due to the release of hydrocyanic acid.[3]

## Section 3: Risk Mitigation Framework: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to risk mitigation is essential, starting with engineering controls and supplemented by rigorous adherence to PPE protocols.

### 1. Engineering Controls:

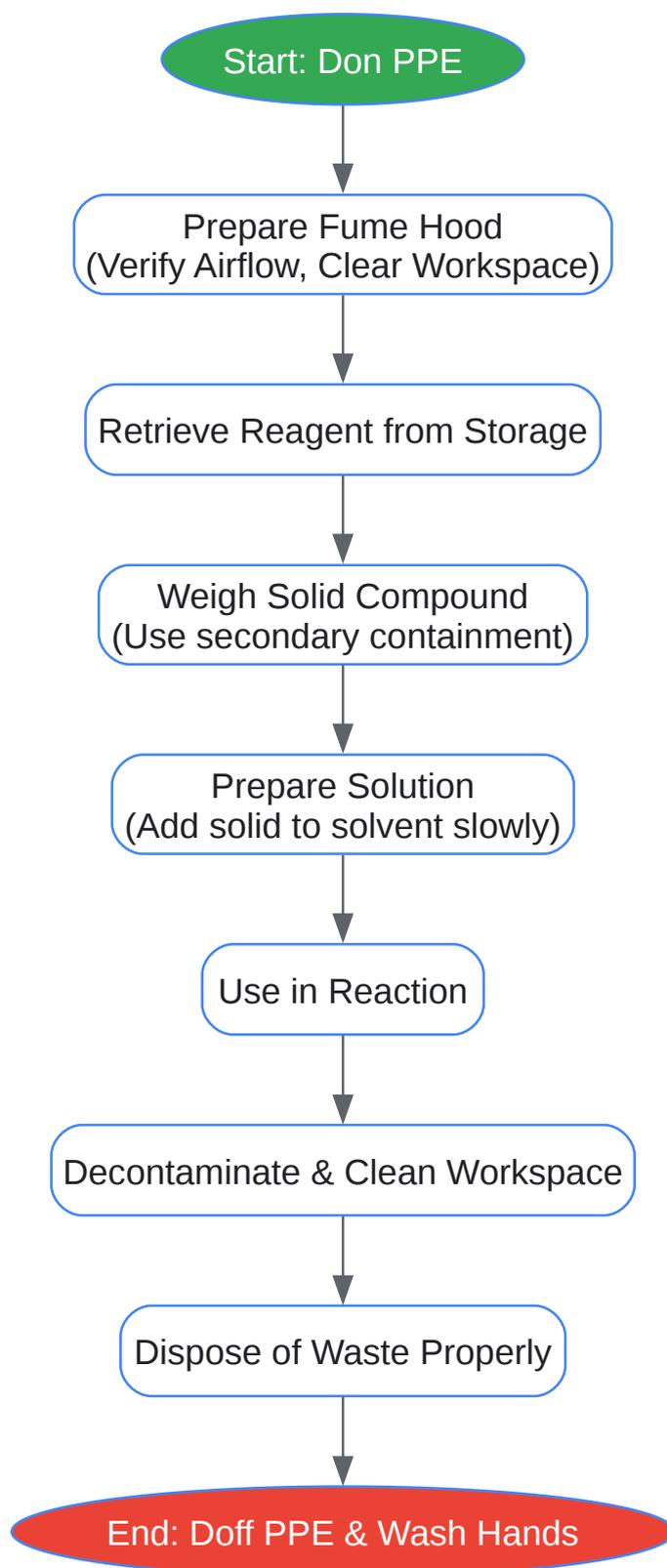
- Ventilation: All manipulations of solid **3-Ethyl-4-(hydroxymethyl)benzotrile** and its solutions must be conducted within a certified chemical fume hood to prevent inhalation of airborne particulates and vapors.[8] The system should provide adequate exhaust ventilation where dust may be formed.[8]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate vicinity of the work area.

2. Personal Protective Equipment (PPE): The selection of PPE is directly informed by the anticipated hazards of skin/eye irritation and potential absorption.

PPE Category	Specification	Rationale
Hand Protection	Nitrile rubber gloves.	Provides a barrier against skin contact and absorption.[3] Contaminated gloves must be removed and disposed of properly.
Eye/Face Protection	Chemical safety goggles with side-shields or a full-face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.[3]
Skin and Body Protection	A flame-retardant lab coat and closed-toe shoes.	Prevents accidental skin contact.
Respiratory Protection	Not required if work is performed within a certified fume hood. For situations where a fume hood is not available (e.g., spill cleanup), a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is necessary.	Ensures protection against inhalation hazards.[3]

## Section 4: Standard Operating Protocol for Safe Handling

This protocol outlines a self-validating workflow for handling **3-Ethyl-4-(hydroxymethyl)benzonitrile**, from retrieval to use in solution.



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Caption: Safe handling workflow for **3-Ethyl-4-(hydroxymethyl)benzonitrile**.

### Step-by-Step Methodology:

- Preparation:
  - Don all required PPE as specified in Section 3.
  - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
  - Prepare all necessary equipment (spatulas, weigh boats, glassware, solvent) and place it inside the fume hood.
- Weighing the Compound:
  - Retrieve the container from its designated storage location.
  - Inside the fume hood, carefully open the container.
  - Using a clean spatula, transfer the desired amount of solid to a weigh boat or directly into the reaction vessel. Avoid creating dust.[8]
  - Securely close the primary container and wipe it down with a damp cloth before removing it from the fume hood.
- Preparing a Solution:
  - Place the reaction vessel containing the weighed solid on a stir plate within the fume hood.
  - Slowly add the desired solvent to the vessel while stirring to facilitate dissolution and prevent splashing.
- Post-Handling:
  - Once the reagent is in solution and the primary container is sealed, the risk of airborne particulate exposure is significantly reduced. Standard safe handling of chemical solutions should be followed.
  - Decontaminate any equipment used (spatulas, weigh boats) with an appropriate solvent.

- Wipe down the work surface inside the fume hood.
- Dispose of all contaminated disposables (gloves, weigh boats, wipes) in a designated hazardous waste container.[3]

## Section 5: Emergency Response Protocols

Rapid and correct response to an exposure is critical.

- Inhalation: If inhaled, immediately move the person to fresh air.[3] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing.[7] Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes.[3] Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention from an ophthalmologist.[3]
- Ingestion: Do NOT induce vomiting.[7] If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[3] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.
- Spill: Evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Sweep up the material, place it in a sealed container, and dispose of it as hazardous waste.[8] Do not let the product enter drains.[8]

## Section 6: Storage and Disposal

**Storage:** Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[3] Keep it away from incompatible materials such as strong oxidizing agents, as violent reactions are possible.[3] The storage area should be locked up.[3]

**Disposal:** All waste material must be disposed of in accordance with federal, state, and local regulations.[3] Dispose of the chemical and its container at an approved waste disposal plant.[3] Do not dispose of it with regular trash or pour it into the sewer system.

## Section 7: Context in Drug Discovery and Development

The nitrile group is a key pharmacophore in modern medicinal chemistry. It is utilized to modulate physicochemical properties, improve metabolic stability, and form critical binding interactions with protein targets through hydrogen bonds, polar interactions, or covalent bonds. [1] As a versatile building block, **3-Ethyl-4-(hydroxymethyl)benzotrile** provides synthetic chemists with multiple reactive sites to construct more complex molecules for structure-activity relationship (SAR) studies, which are fundamental to the drug discovery process.[9] Its safe handling is therefore a prerequisite for leveraging its potential in developing novel therapeutics.

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